

Application of nanofibrous materials in hydrogen and zero-emission mobility.

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Compound of Interest

Compound Name: *Machiline*

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Application of Nanofibrous Materials in Hydrogen and Zero-Emission Mobility

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The pursuit of a carbon-neutral future has catalyzed significant advancements in zero-emission mobility, with a strong focus on hydrogen-based technologies and advanced energy storage systems. Nanofibrous materials, characterized by their high surface-area-to-volume ratio, tunable porosity, and unique one-dimensional structure, have emerged as promising candidates to enhance the efficiency, durability, and performance of these clean energy technologies.^{[1][2]} This document provides a detailed overview of the application of nanofibrous materials in hydrogen production, storage, and fuel cells, as well as in other facets of zero-emission mobility such as lithium-ion batteries and supercapacitors. Detailed experimental protocols and quantitative performance data are presented to guide researchers in this burgeoning field.

Hydrogen Production: Electrocatalytic and Photocatalytic Applications

Nanofibrous materials offer a unique scaffold for catalysts used in hydrogen production, primarily through the hydrogen evolution reaction (HER) in water electrolysis and photocatalytic

water splitting. Their high surface area maximizes the exposure of active catalytic sites, while their porous structure facilitates efficient mass transport of reactants and products.[2][3]

Electrocatalytic Hydrogen Evolution Reaction (HER)

Electrospun nanofibers, particularly those based on carbon, can serve as excellent supports for noble and non-noble metal electrocatalysts.[4][5] The one-dimensional nature of these fibers can enhance electron transport, while their composition and morphology can be tuned to optimize catalytic activity.[4]

Quantitative Data for Nanofibrous HER Electrocatalysts:

Catalyst System	Electrolyte	Overpotential @ 10 mA cm ⁻² (mV)	Tafel Slope (mV dec ⁻¹)	Reference
Porous NiMo solid-solution alloy nanofiber	Alkaline	28	48.0	[3]
RuNi-NCNFs (Nitrogen-doped carbon nanofibers with Ru/Ni nanoparticles)	Acidic	35	30	[3]
RuNi-NCNFs (Nitrogen-doped carbon nanofibers with Ru/Ni nanoparticles)	Alkaline	23	29	[3]
Amorphous RhCo alloy nanotubes in carbon nanofibers	Acidic	22	24.1	[3]

Photocatalytic Hydrogen Production

In photocatalysis, nanofibrous materials can act as hosts for semiconductor photocatalysts, such as TiO₂, ZnO, and SrTiO₃, preventing their agglomeration and enhancing light absorption.[1] The high surface area of nanofibers allows for a greater interface between the photocatalyst and the aqueous environment, promoting the generation of electron-hole pairs for water splitting.[1] Donor/acceptor (D/A) heterojunctions within nanofibers have been shown to significantly increase photocatalytic efficiency by enhancing exciton dissociation.[6]

Quantitative Data for Nanofibrous Photocatalysts in Hydrogen Production:

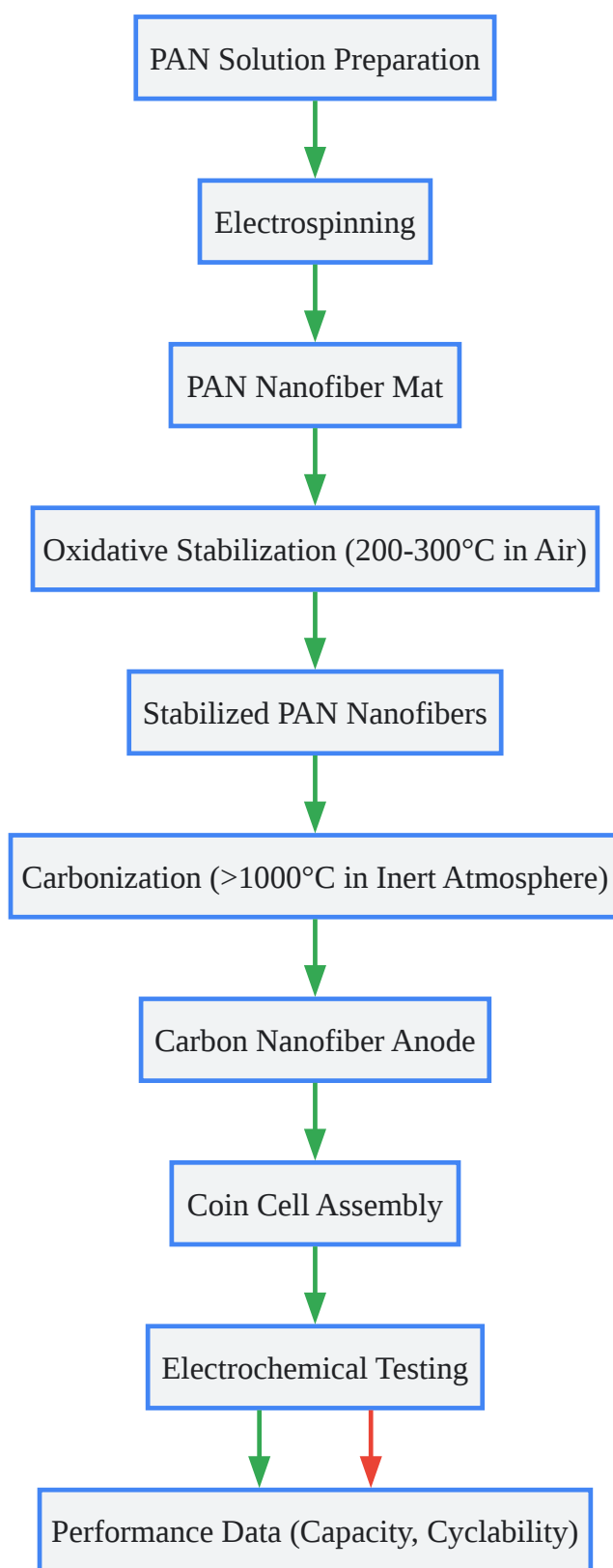
Photocatalyst System	Sacrificial Agent	H ₂ Evolution Rate (mmol g ⁻¹ h ⁻¹)	Quantum Yield (%)	Reference
D/A-based nanofibers (0.8 μm diameter)	Not specified	24.38	-	[6]
Polymer-based nanofibers with Cobalt catalyst	Not specified	244.314	4.0	[7]
CoO/Co ₃ O ₄ nanofibers	Methanol/water	66.9 (mmol H ₂ /gcat·s)	-	[8]
Cd-doped TiO ₂ nanofibers (2 wt%)	Not specified	19.7 (ml/gcat·min)	-	[9]

Experimental Protocol: Fabrication of TiO₂ Nanofibers for Photocatalytic Hydrogen Evolution[9]

- **Solution Preparation:** Prepare a spinning solution by dissolving poly(vinylpyrrolidone) (PVP) and a titanium precursor, such as titanium(IV) butoxide, in a suitable solvent like methanol. Acetylacetone can be added as a stabilizer.
- **Electrospinning:**
 - Load the prepared solution into a syringe fitted with a metallic needle.

- Apply a high voltage (e.g., 16 kV) between the needle tip and a grounded collector placed at a specific distance (e.g., 10 cm).
- Maintain a constant solution feed rate (e.g., 0.5 mL/h) to eject a continuous jet.
- As the solvent evaporates, TiO₂/PVP composite fibers are deposited on the collector.
- Calcination:
 - Collect the as-spun composite nanofiber mat.
 - Calcine the mat in a furnace at a specific temperature (e.g., 450 °C) in air to remove the PVP and crystallize the TiO₂ into the desired phase (e.g., anatase).
- Characterization:
 - Analyze the morphology and diameter of the nanofibers using Scanning Electron Microscopy (SEM).
 - Determine the crystal structure using X-ray Diffraction (XRD).
 - Evaluate the photocatalytic activity by measuring hydrogen evolution in a reactor under light irradiation.

Logical Workflow for Nanofiber-Enhanced Photocatalytic Hydrogen Production:



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